

A Comprehensive Technical Guide to the Safe Handling of N-Butylaniline

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Compound of Interest

Compound Name: *N-Butylaniline*

Cat. No.: *B073990*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety data and handling precautions for **N-Butylaniline** (CAS No. 1126-78-9). The information is compiled to assist laboratory and research professionals in minimizing risks and ensuring safe operational procedures.

Physicochemical and Safety Data

A summary of the key quantitative data for **N-Butylaniline** is presented below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₅ N	[1][2][3]
Molecular Weight	149.23 g/mol	[2][4]
Appearance	Clear, light yellow to brown or amber colored liquid	[1][2][3][4][5]
Odor	Characteristic amine odor	[3]
Melting Point	-12 °C (10.4 °F)	[1][2][6]
Boiling Point	241 °C (465.8 °F) at 760 mmHg	[1][6]
Flash Point	107 °C (224.6 °F)	[1][6]
Density	0.93 - 0.942 g/cm ³	[1][2][6]
Water Solubility	Insoluble	[1][2][4][5]
Vapor Density	5.1	[6]
Refractive Index	1.5320 - 1.5345	[1][2]
NIOSH IDLH	100 ppm	[1][7][8]
Oral LD50 (Rat)	1620 mg/kg	[8]

Hazard Identification and GHS Classification

N-Butylaniline is classified as a hazardous substance. The following table summarizes its GHS hazard statements.

Hazard Class	Hazard Statement
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed
Skin Irritation (Category 2)	H315: Causes skin irritation
Serious Eye Irritation (Category 2A)	H319: Causes serious eye irritation
Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System	H335: May cause respiratory irritation
Specific Target Organ Toxicity — Single Exposure (Category 1)	H370: Causes damage to organs
Specific Target Organ Toxicity — Repeated Exposure (Category 2)	H372: Causes damage to organs through prolonged or repeated exposure

Source:[4][9]

Experimental Protocols for Safe Handling and Emergencies

The following protocols provide detailed methodologies for critical safety procedures when working with **N-Butylaniline**.

Protocol for Personal Protective Equipment (PPE)

This protocol outlines the minimum PPE required for handling **N-Butylaniline**.

Objective: To prevent skin, eye, and respiratory exposure.

Materials:

- Safety goggles with side-shields or a face shield.[7][10]
- Chemically resistant gloves (e.g., nitrile rubber, inspect before use).[10][11]
- Laboratory coat or impervious clothing.[10][11]
- Closed-toe shoes.

- NIOSH/MSHA approved respirator if ventilation is inadequate or if exposure limits are exceeded.[7]

Procedure:

- Eye and Face Protection: Always wear tightly fitting safety goggles.[7] For tasks with a higher risk of splashing, a face shield should be worn in addition to goggles.
- Skin Protection: Wear a lab coat and chemically resistant gloves.[10] Ensure gloves are inspected for any signs of degradation or puncture before each use. Contaminated clothing should be removed immediately and washed before reuse.[12][13]
- Respiratory Protection: Handle **N-Butylaniline** in a well-ventilated area, preferably within a chemical fume hood.[11][12] If engineering controls are insufficient, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.[7]
- Hygiene: Wash hands thoroughly after handling the substance, before breaks, and at the end of the workday.[6][11]

Protocol for Chemical Spill Cleanup

This protocol details the steps for safely managing an incidental spill of **N-Butylaniline**.

Objective: To safely contain, neutralize, and dispose of spilled **N-Butylaniline**.

Materials:

- Appropriate PPE (see Protocol 3.1).
- Inert absorbent material (e.g., sand, vermiculite, diatomaceous earth).[4][14]
- Activated carbon for flammable liquids.[15]
- Leak-proof container for waste disposal.[16]
- Mild detergent solution.[15]
- Spill containment materials (e.g., absorbent socks).

Procedure:

- Immediate Response: Alert personnel in the immediate area and evacuate non-essential individuals.[15] Remove all sources of ignition.[4][5]
- Personal Protection: Don the appropriate PPE before approaching the spill.[16]
- Containment: If safe to do so, stop the source of the leak.[4][16] Place absorbent materials around the perimeter of the spill to prevent it from spreading.[14]
- Absorption: Cover the spill with a non-combustible, inert absorbent material.[4][14] Start from the outer edges and work inwards.[15][16]
- Collection: Once the liquid is fully absorbed, carefully scoop the material into a designated, leak-proof container.[16]
- Decontamination: Wash the spill area with a mild detergent and water solution.[15] Collect the rinse water for proper disposal if the spill is of a highly toxic nature.[16]
- Disposal: Label the container with the hazardous waste and dispose of it according to institutional and local regulations.[16]
- Restock: Replenish any used materials from the spill kit.[16]

Protocol for First Aid Measures

This protocol provides guidance for immediate first aid in the event of exposure to **N-Butylaniline**. Medical attention should always be sought following any exposure.

Objective: To provide immediate care to individuals exposed to **N-Butylaniline**.

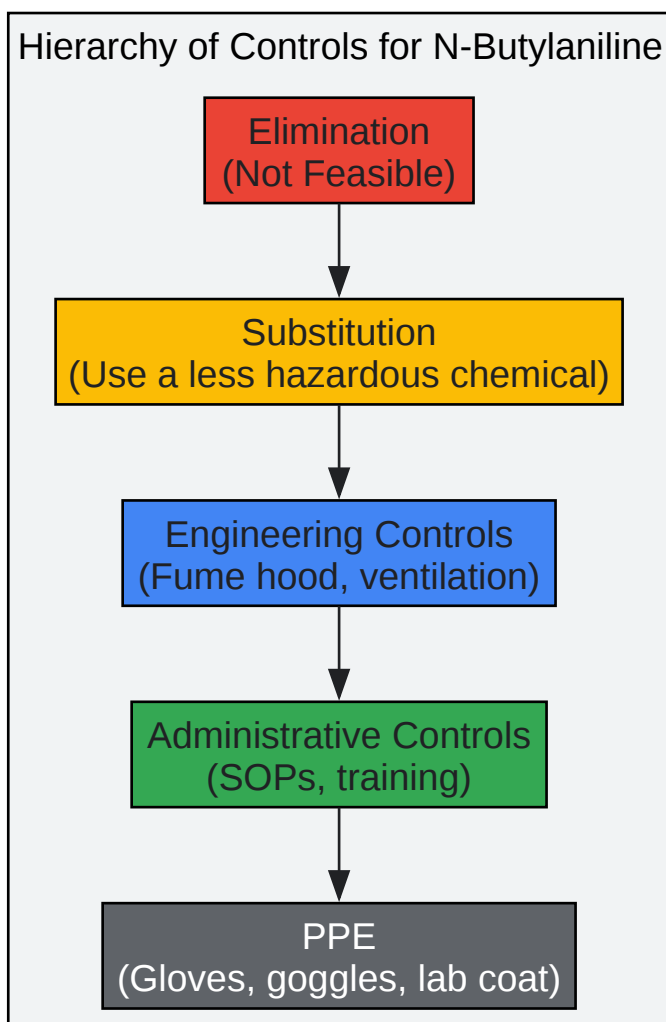
Procedure:

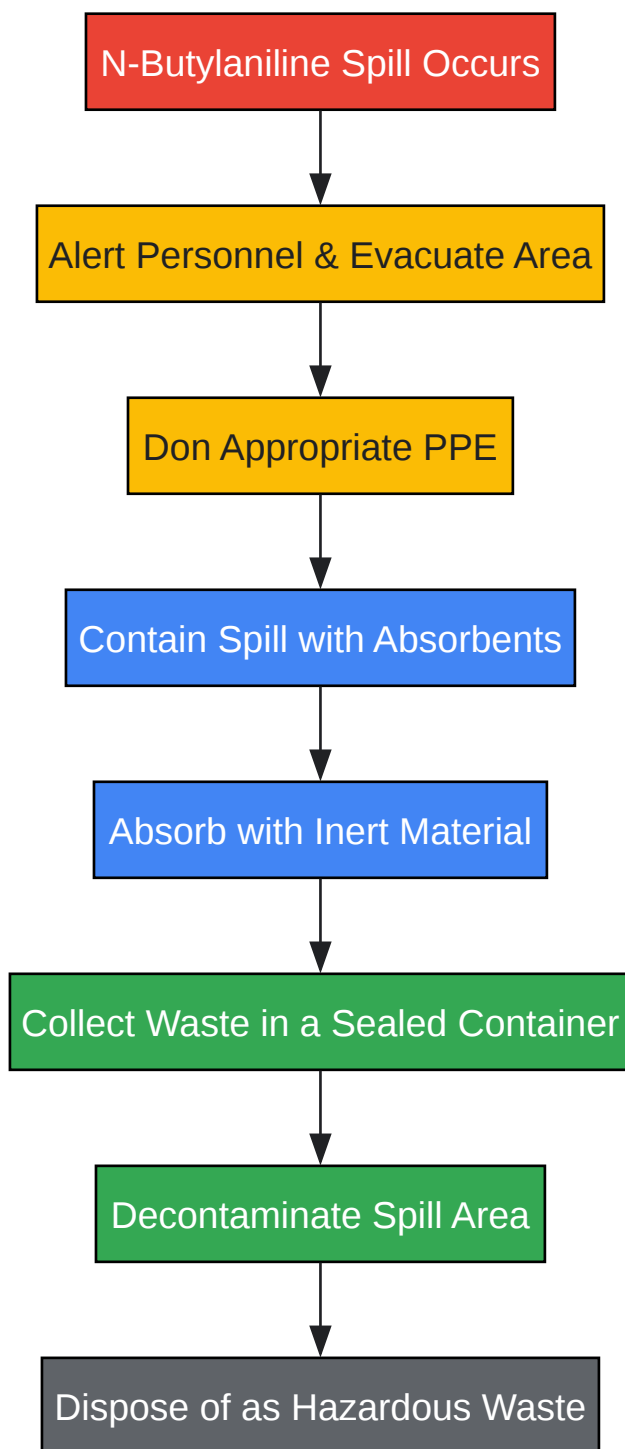
- Inhalation:
 - Move the victim to fresh air immediately.[12][13]
 - If breathing is difficult, administer oxygen.[12][13]

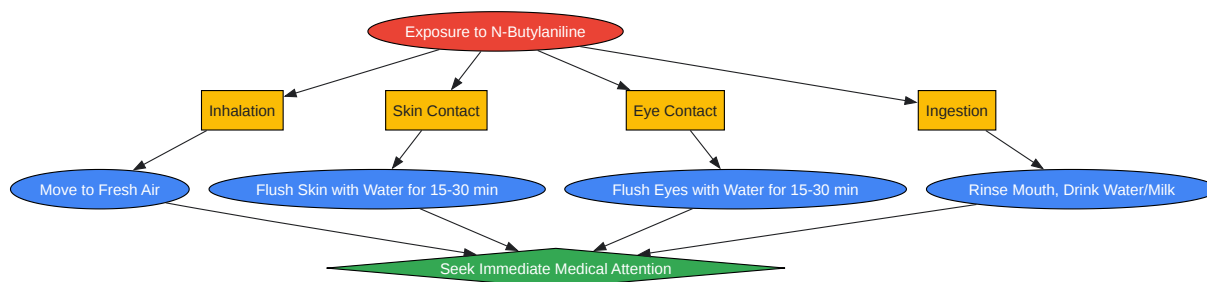
- If the victim is not breathing, provide artificial respiration. Do not use mouth-to-mouth resuscitation.[\[4\]](#)[\[12\]](#)
- Seek immediate medical attention.[\[12\]](#)[\[13\]](#)
- Skin Contact:
 - Immediately flush the skin with plenty of water for at least 15-30 minutes while removing all contaminated clothing and shoes.[\[4\]](#)[\[12\]](#)[\[13\]](#)
 - Wash the affected area with soap and water.[\[11\]](#)
 - Seek immediate medical attention.[\[12\]](#)[\[13\]](#)
 - Wash contaminated clothing before reuse.[\[12\]](#)[\[13\]](#)
- Eye Contact:
 - Immediately flush the eyes with plenty of water for at least 15-30 minutes, occasionally lifting the upper and lower eyelids.[\[4\]](#)[\[12\]](#)[\[13\]](#)
 - Remove contact lenses, if present and easy to do. Continue rinsing.[\[13\]](#)[\[17\]](#)
 - Seek immediate medical attention.[\[12\]](#)[\[13\]](#)
- Ingestion:
 - Do NOT induce vomiting.[\[6\]](#)[\[12\]](#)
 - If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of milk or water.[\[12\]](#)
 - Never give anything by mouth to an unconscious person.[\[12\]](#)[\[13\]](#)
 - Seek immediate medical attention.[\[12\]](#)[\[13\]](#)

Visualization of Safety and Handling Workflows

The following diagrams illustrate key logical relationships and workflows for the safe handling of **N-Butylaniline**.







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